

In-Depth Technical Guide to the Chemical Safety of Methyl Phenyl Sulfone

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Compound of Interest

Compound Name: *Methyl phenyl sulfone*

Cat. No.: *B147210*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information for **methyl phenyl sulfone** (CAS No. 3112-85-4), a compound utilized in pharmaceutical development, polymer chemistry, and as a laboratory reagent. The following sections detail its physical and chemical properties, toxicological data, regulatory information, and safe handling procedures to ensure the well-being of laboratory and manufacturing personnel.

Chemical and Physical Properties

Proper storage and handling procedures are informed by the physical and chemical properties of a substance. **Methyl phenyl sulfone** is a white crystalline solid.^[1] It is stable under normal conditions and is incompatible with strong oxidizing agents.^[1] Key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₂ S	[2] [3]
Molecular Weight	156.20 g/mol	[2]
Melting Point	85 - 88 °C	[4]
Boiling Point	302.6 ± 15.0 °C at 760 mmHg	[3]
Flash Point	171.4 ± 13.1 °C	[3]
Water Solubility	Insoluble/Partly miscible	[1] [3]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[3]

Toxicological Information

The primary acute health hazard associated with **methyl phenyl sulfone** is that it is harmful if swallowed.[\[5\]](#) Skin contact is not thought to produce harmful health effects, though absorption through open wounds may cause systemic issues.[\[1\]](#) Inhalation of dust should be avoided, particularly for individuals with pre-existing respiratory conditions.[\[1\]](#)

Endpoint	Value	Species	Route	Source
LD ₅₀ (Lethal Dose, 50%)	1470 mg/kg	Rat	Oral	[1] [3]

Representative Experimental Protocol: Acute Oral Toxicity (LD₅₀) Study

While the specific experimental details for the LD₅₀ value of **methyl phenyl sulfone** are not publicly available, a typical study would follow a standardized protocol, such as those outlined in the OECD Guidelines for the Testing of Chemicals (e.g., Test Guideline 401, 420, 423, or 425). A representative methodology is described below:

Objective: To determine the median lethal dose (LD₅₀) of **methyl phenyl sulfone** following a single oral administration.

Species: Young, healthy adult rats (e.g., Sprague-Dawley or Wistar strain), typically of a single sex (females are often used as they can be slightly more sensitive).

Methodology:

- Acclimation: Animals are acclimated to the laboratory environment for at least 5 days prior to the study.
- Fasting: Animals are fasted overnight (with access to water) before administration of the test substance.
- Dose Preparation: **Methyl phenyl sulfone** is typically dissolved or suspended in a suitable vehicle (e.g., corn oil, water with a suspending agent). A range of dose levels are prepared.
- Administration: The test substance is administered by oral gavage in a single dose. A control group receives the vehicle only.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in behavior, appearance, etc.), and body weight changes for a period of at least 14 days.
- Necropsy: All animals (those that die during the study and survivors at the end of the observation period) undergo a gross necropsy to identify any pathological changes.
- Data Analysis: The LD₅₀ value is calculated using appropriate statistical methods (e.g., probit analysis).

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning

Environmental Safety Information

Limited specific experimental data on the environmental fate and ecotoxicity of **methyl phenyl sulfone** is available in the public domain. However, some safety data sheets provide a qualitative assessment:

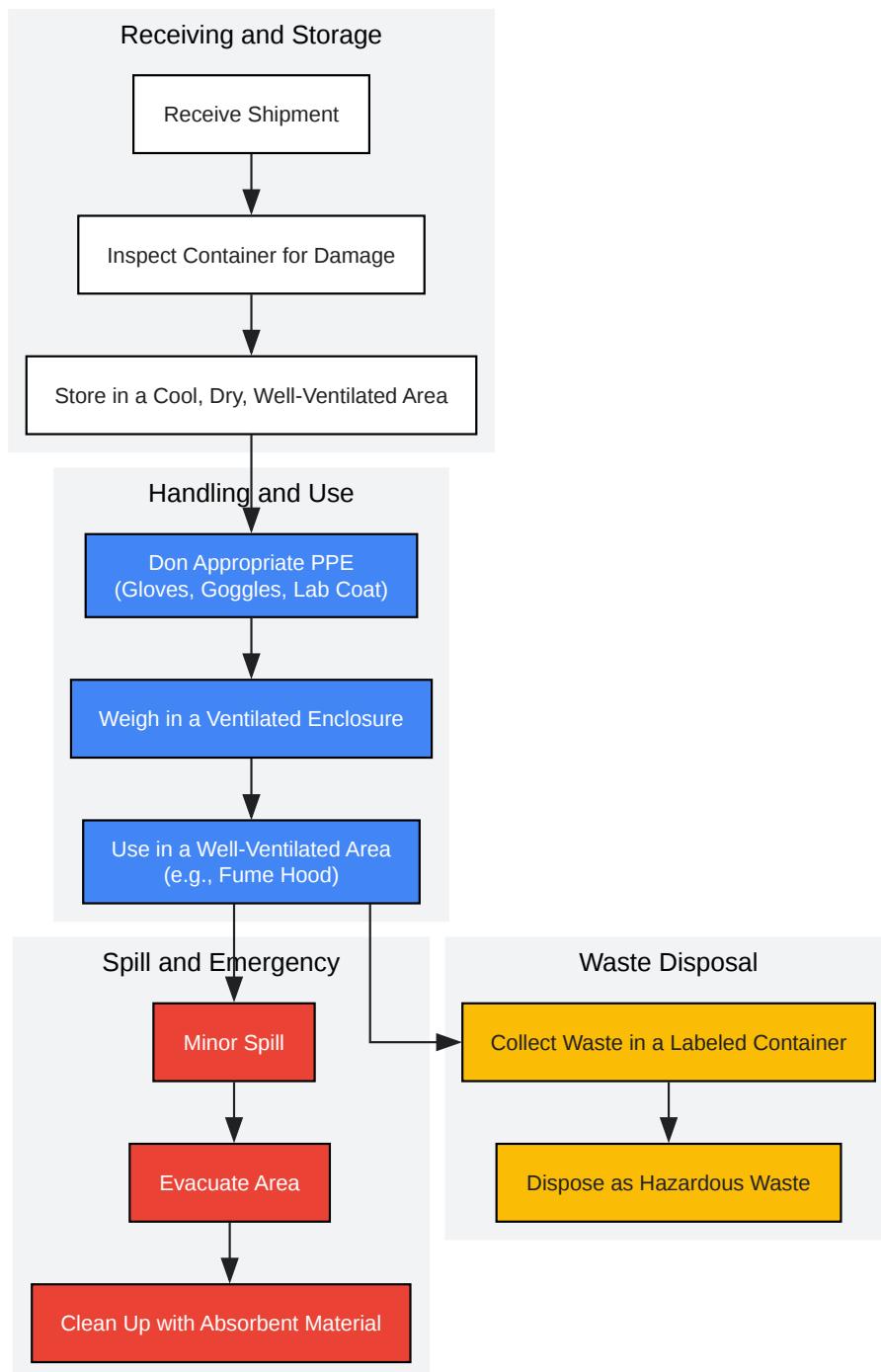
- Persistence and Degradability: Expected to have high persistence in water and soil, and low persistence in air.[\[1\]](#)
- Bioaccumulation: Expected to have low bioaccumulation potential.[\[1\]](#)
- Mobility in Soil: Expected to have moderate mobility.[\[1\]](#)

It is advised not to allow the material to contaminate ground water systems or enter surface water or sanitary sewer systems.[\[5\]](#)

Safe Handling and Emergency Procedures

A systematic approach to handling **methyl phenyl sulfone** is crucial to minimize exposure and ensure safety. The following workflow outlines the key stages from receipt to disposal.

Safe Handling Workflow for Methyl Phenyl Sulfone

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Caption: A workflow diagram illustrating the key safety stages for handling **methyl phenyl sulfone**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[1][5]
- Respiratory Protection: For operations generating dust, use a NIOSH/MSHA-approved respirator.[4]

First Aid Measures

- Ingestion: If swallowed, call a poison center or doctor. Rinse mouth.[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[5]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.
- Specific Hazards: Thermal decomposition can produce carbon monoxide, carbon dioxide, and sulfur oxides.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation.[5]

- Cleanup: Sweep up and shovel into a suitable container for disposal.[5]

Disposal Considerations

Dispose of **methyl phenyl sulfone** and its containers as hazardous waste in accordance with local, regional, and national regulations.[1][5] Do not allow the product to enter drains.[5]

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